

C.I. Pigment Violet 23: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: C.I. Pigment Violet 23

Cat. No.: B1314786

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An In-depth Examination of its Chemical and Physical Properties for Researchers, Scientists, and Drug Development Professionals

C.I. Pigment Violet 23, also known as Carbazole Violet, is a high-performance organic pigment belonging to the dioxazine class of compounds.[1][2] It is highly valued for its intense violet hue, exceptional color strength, and excellent fastness properties, making it a crucial colorant in a multitude of demanding applications, including automotive coatings, industrial paints, printing inks, plastics, and textile printing.[3][4] This technical guide provides a detailed overview of the chemical and physical properties of **C.I. Pigment Violet 23**, along with standardized experimental protocols for its characterization, to support its use in research and development.

Chemical Identity and Structure

C.I. Pigment Violet 23 is chemically identified as 8,18-dichloro-5,15-diethyl-5,15-dihydrodiindolo[3,2-b:3',2'-m]triphenodioxazine.[1] Its synthesis involves the condensation of 3-amino-N-ethylcarbazole with chloranil (2,3,5,6-tetrachloro-1,4-benzoquinone).[2][5] The molecule possesses a centrosymmetric, angular structure.[2]

Table 1: Chemical Identification of **C.I. Pigment Violet 23**

Identifier	Value
C.I. Name	Pigment Violet 23
C.I. Number	51319[1][6]
CAS Number	6358-30-1[6]
EINECS Number	228-767-9[6]
Molecular Formula	C ₃₄ H ₂₂ Cl ₂ N ₄ O ₂ [1][6]
Molecular Weight	589.47 g/mol [6]
Chemical Class	Dioxazine[1][3]

Physical and Fastness Properties

The performance of **C.I. Pigment Violet 23** in various applications is dictated by its distinct physical and fastness properties. These properties are summarized in the tables below.

Table 2: Physical Properties of **C.I. Pigment Violet 23**

Property	Value
Appearance	Violet powder[6]
Hue	Bluish Violet[7][8]
Density	1.40 - 1.60 g/cm ³ [9]
Melting Point	385 - 455 °C (decomposes)[9][10]
Average Particle Size	0.04 - 0.07 µm[9]
Specific Surface Area	45 - 102 m ² /g[9]
Oil Absorption	50 - 80 g/100g [3][11]
pH of 10% Aqueous Slurry	5.0 - 8.0[9][12]

Table 3: Fastness Properties and Chemical Resistance of **C.I. Pigment Violet 23**

Property	Rating/Value
Lightfastness (Full Shade)	7 - 8 (on a scale of 1-8)[6][11]
Lightfastness (Reduced Shade)	6 - 7 (on a scale of 1-8)[7][8]
Heat Stability	200 - 280 °C[6][13]
Water Resistance	5 (on a scale of 1-5)[7][11]
Acid Resistance	5 (on a scale of 1-5)[11]
Alkali Resistance	5 (on a scale of 1-5)[11]
Ethanol Resistance	4 - 5 (on a scale of 1-5)[3][11]
Xylene Resistance	3 - 5 (on a scale of 1-5)[11][12]

Experimental Protocols

Accurate characterization of **C.I. Pigment Violet 23** relies on standardized testing methodologies. The following section outlines the general protocols for key experiments based on internationally recognized standards.

Determination of Physical Properties

- **Density:** The specific gravity of the pigment can be determined using a pycnometer method as described in ASTM D153. This involves measuring the mass of a known volume of the pigment.
- **Oil Absorption:** The oil absorption value, which is crucial for paint and ink formulations, is determined according to ISO 787-5 or ASTM D281. This test measures the amount of linseed oil required to form a coherent paste with a known weight of the pigment.
- **pH of Aqueous Suspension:** The pH of a 10% aqueous suspension of the pigment is measured using a pH meter, following the procedure outlined in ISO 787-9 or ASTM D1208.

Evaluation of Fastness Properties

- **Lightfastness:** The resistance of the pigment to fading upon exposure to light is evaluated according to ISO 105-B02. This standard describes the use of a xenon arc lamp to simulate

natural sunlight and the assessment of color change against a blue wool scale.

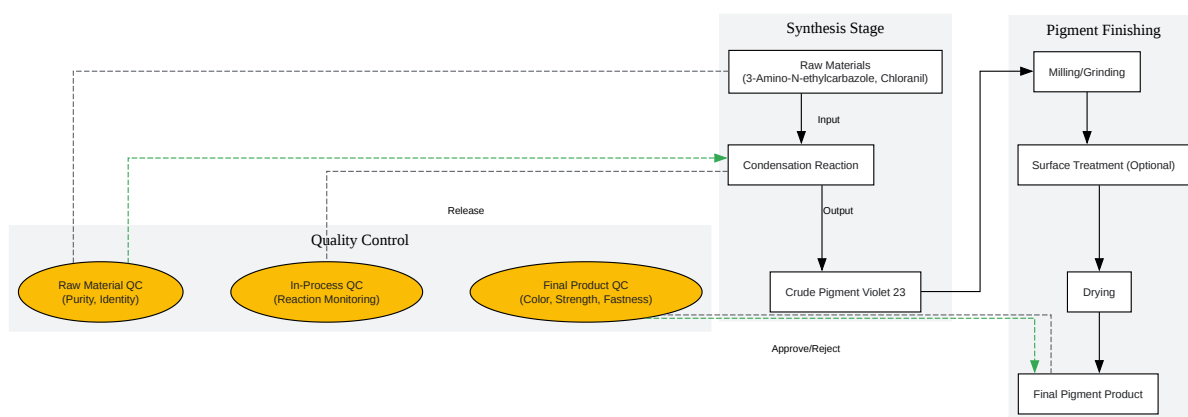
- **Heat Stability:** The heat stability of the pigment is determined by incorporating it into a specific polymer or coating and exposing it to elevated temperatures for a defined period. ISO 787-21 provides a general method for comparing the heat stability of pigments. The temperature at which a significant color change occurs is recorded.

Particle Size and Crystal Structure Analysis

- **Particle Size Distribution:** Laser diffraction is a common technique for determining the particle size distribution of pigments.^[14] The method involves dispersing the pigment in a suitable liquid medium and passing a laser beam through the suspension. The resulting diffraction pattern is analyzed to calculate the particle size distribution.
- **Crystal Structure Analysis:** X-ray Diffraction (XRD) is a powerful tool for analyzing the crystal structure of organic pigments.^[15] The XRD pattern provides a unique fingerprint of the crystalline phase, allowing for identification and the study of polymorphism. The analysis involves exposing a powdered sample of the pigment to a beam of X-rays and measuring the scattered intensity as a function of the scattering angle.

Manufacturing and Quality Control Workflow

The production of **C.I. Pigment Violet 23** involves a multi-step synthesis followed by rigorous quality control to ensure batch-to-batch consistency and high performance. The general workflow is illustrated in the diagram below.

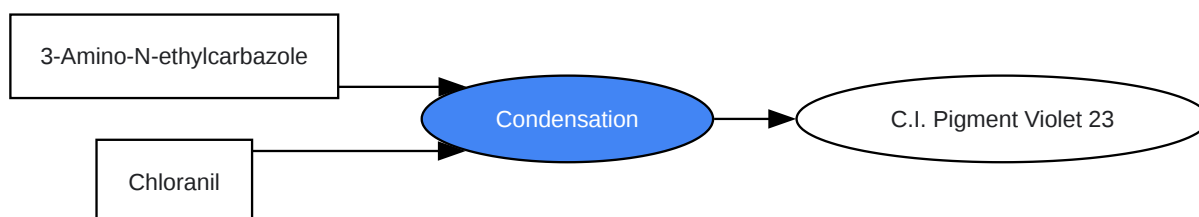


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Caption: Manufacturing and Quality Control Workflow for **C.I. Pigment Violet 23**.

Synthesis Pathway

The synthesis of **C.I. Pigment Violet 23** is a key process that determines the final properties of the pigment. The simplified reaction pathway is depicted below.



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Caption: Simplified Synthesis Pathway of **C.I. Pigment Violet 23**.

This technical guide provides a foundational understanding of **C.I. Pigment Violet 23** for professionals in research and development. The tabulated data offers a quick reference for its key properties, while the outlined experimental protocols provide a starting point for its rigorous characterization. The visualized workflows offer insights into its industrial production and quality assurance processes.

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References

- 1. Custom How to produce pigment violet 23 crude [pigmentviolet23.com]
- 2. store.astm.org [store.astm.org]
- 3. ASTM Safety Standards in Pigment Testing: Ensuring Regulatory Compliance | Separation Science [sepscience.com]
- 4. Pigment related ASTM testing standards [en1.nbchao.com]
- 5. zeyachem.net [zeyachem.net]
- 6. Pigment violet 23 - Wikipedia [en.wikipedia.org]
- 7. nbupbright.com [nbupbright.com]
- 8. powderbulksolids.com [powderbulksolids.com]
- 9. store.astm.org [store.astm.org]
- 10. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
- 11. tkechemical.com [tkechemical.com]
- 12. Summary of Pigment Color Performance Testing Standards [en1.nbchao.com]
- 13. US4345074A - Process for the manufacture of a violet organic pigment, C.I. Pigment Violet 23 - Google Patents [patents.google.com]

- 14. beckman.com [beckman.com]
- 15. Combined X-ray Diffraction and Raman Identification of Synthetic Organic Pigments in Works of Art: From Powder Samples to Artists' Paints [repository.si.edu]
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